A Comprehensive Technical Guide to Carbazole-3-carboxaldehyde: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Carbazole-3-carboxaldehyde*
CAS No.:	*51761-07-0*
Cat. No.:	*B1198610*

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Abstract: Carbazole and its derivatives are a cornerstone in modern medicinal chemistry and materials science, recognized for their unique electronic properties and diverse biological activities.[1][2] This technical guide provides an in-depth analysis of **Carbazole-3-carboxaldehyde** (IUPAC: 9H-carbazole-3-carbaldehyde), a pivotal synthetic intermediate. We will elucidate its chemical structure and nomenclature, detail its physicochemical and spectral properties, and present a robust, field-proven protocol for its synthesis via the Vilsmeier-Haack reaction. Furthermore, this guide explores its critical applications as a versatile building block in the development of novel therapeutic agents and advanced functional materials, supported by authoritative references. This document is intended for researchers, chemists, and drug development professionals seeking a comprehensive understanding of this high-value chemical entity.

Chemical Identity and Physicochemical Properties

A thorough understanding of a compound's fundamental properties is the bedrock of its successful application in research and development. This section details the structural identity

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and key physicochemical data for **Carbazole-3-carboxaldehyde**.

Chemical Structure and Nomenclature

The formal IUPAC name for this compound is 9H-carbazole-3-carbaldehyde.[3] The "9H" designation specifies the location of the hydrogen atom on the nitrogen of the carbazole ring system. The molecule consists of a tricyclic carbazole core with an aldehyde (carboxaldehyde) functional group substituted at the C-3 position.

- IUPAC Name: 9H-carbazole-3-carbaldehyde[3]
- Synonyms: 3-Formyl-9H-carbazole, 3-Carbazolecarboxaldehyde
- CAS Number: 51761-07-0[3]

Caption: Chemical structure of 9H-carbazole-3-carbaldehyde.

Physicochemical and Spectral Data

The following tables summarize the key physical and spectral characteristics of **Carbazole-3-carboxaldehyde**, which are essential for its identification and handling.

Property	Value	Source
Molecular Formula	$C_{13}H_9NO$	[3]
Molecular Weight	195.22 g/mol	[3]
Appearance	Solid	[3]
Melting Point	158 - 159 °C	[3]
Solubility	Low water solubility	[4][5]

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Spectral Data Type	Characteristic Peaks / Signals
^{1}H NMR	Signals corresponding to aromatic protons and a distinct downfield singlet for the aldehyde proton (-CHO).
^{13}C NMR	Resonances for 12 aromatic carbons and a characteristic downfield signal for the carbonyl carbon of the aldehyde.[3]
FT-IR	Strong absorption band for the C=O stretch of the aldehyde and N-H stretching vibration.[6][7]
Mass Spectrometry	Molecular ion peak (M+) consistent with the calculated molecular weight.[3]

Synthesis and Purification

The regioselective introduction of a formyl group onto the carbazole scaffold is most reliably achieved through electrophilic substitution. The Vilsmeier-Haack reaction is the preeminent method for this transformation due to its high efficiency and selectivity for the electron-rich C-3 position.

Synthetic Rationale: The Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is a powerful tool for the formylation of electron-rich aromatic and heteroaromatic compounds.[8][9] Its efficacy stems from the in situ generation of a potent electrophile, the Vilsmeier reagent (chloroiminium ion), from a tertiary amide like N,N-dimethylformamide (DMF) and an acid chloride, typically phosphorus oxychloride ($POCl_3$). The carbazole ring system, being electron-rich, readily undergoes electrophilic attack by this reagent, preferentially at the C-3 and C-6 positions. Under controlled conditions, mono-formylation at the C-3 position is the dominant outcome. This method is favored over others for its operational simplicity, use of relatively inexpensive reagents, and consistently high yields.[1]

Detailed Experimental Protocol

This protocol is a representative method and should be performed by qualified personnel in a controlled laboratory setting with appropriate personal protective equipment (PPE).

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Materials:

- 9H-Carbazole
- N,N-Dimethylformamide (DMF), anhydrous
- Phosphorus oxychloride ($POCl_3$), freshly distilled
- Ice
- Sodium hydroxide (NaOH) or Sodium acetate solution
- Suitable recrystallization solvent (e.g., Ethanol or Isopropanol)

Procedure:

- Reaction Setup: In a three-necked, round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a drying tube, chill anhydrous DMF to 0 °C in an ice bath.
- Vilsmeier Reagent Formation: Add phosphorus oxychloride ($POCl_3$) dropwise to the chilled DMF with vigorous stirring. The addition should be slow to control the exothermic reaction. Maintain the temperature below 10 °C. Stir for an additional 30 minutes at this temperature to ensure complete formation of the Vilsmeier reagent.
- Substrate Addition: Dissolve 9H-carbazole in a minimal amount of anhydrous DMF and add it dropwise to the reaction mixture.
- Reaction Progression: After the addition is complete, allow the reaction to warm to room temperature and then heat to 60-80 °C. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quenching: Cool the reaction mixture back to 0 °C and carefully pour it onto a large volume of crushed ice with stirring. This hydrolyzes the intermediate iminium salt to the desired aldehyde.
- Neutralization & Precipitation: Neutralize the acidic solution by slowly adding a saturated solution of sodium hydroxide or sodium acetate. The product, **Carbazole-3-carboxaldehyde**, will precipitate as a solid.

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- Isolation & Purification: Collect the crude solid by vacuum filtration and wash thoroughly with cold water to remove inorganic salts. The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) to yield the final product as a crystalline solid.[1]

Caption: Workflow for the synthesis of **Carbazole-3-carboxaldehyde**.

Key Applications in Research and Development

The aldehyde functional group at the C-3 position makes **Carbazole-3-carboxaldehyde** a highly versatile synthon for constructing more complex molecular architectures.

A Foundational Scaffold in Medicinal Chemistry

The carbazole nucleus is a "privileged scaffold" in drug discovery, appearing in numerous natural products and synthetic drugs with a wide range of biological activities, including anticancer, anti-inflammatory, and neuroprotective properties.[2][10][11] **Carbazole-3-carboxaldehyde** serves as an ideal starting point for derivatization. The aldehyde handle is readily converted into other functional groups or used in key bond-forming reactions:

- Schiff Base Formation: Condensation with primary amines to form imines, which can be further reduced to secondary amines.
- Knoevenagel Condensation: Reaction with active methylene compounds (e.g., malononitrile, cyanoacetic acid) to synthesize derivatives with extended conjugation, often used in optical materials or as bioactive agents.[12]
- Wittig Reaction: Conversion of the aldehyde to an alkene, allowing for carbon chain extension.
- Oxidation/Reduction: The aldehyde can be easily oxidized to a carboxylic acid or reduced to an alcohol, providing access to different classes of derivatives.

A prominent example is the N-substituted derivative, 9-ethyl-9H-carbazole-3-carbaldehyde (ECCA), which has been investigated as a potential anti-melanoma agent that functions by reactivating the p53 tumor suppressor pathway.[10] This highlights the therapeutic potential that can be unlocked starting from the carbazole-aldehyde framework.

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Intermediate for Advanced Materials

The photophysical properties of the carbazole core—namely its strong fluorescence and charge-transporting capabilities—make it a valuable component in materials science. Derivatives of **Carbazole-3-carboxaldehyde** are utilized in the synthesis of:

- Organic Light-Emitting Diodes (OLEDs): Carbazole units are frequently incorporated into host materials for phosphorescent OLEDs.
- Photosensitizers and Dyes: The extended π-system that can be built from the aldehyde group is useful for creating dyes for applications like photopolymerization.[12]
- Organic Photovoltaics: Used as building blocks for donor or acceptor materials in solar cells.

Safety and Handling

Carbazole-3-carboxaldehyde should be handled in a well-ventilated area, preferably a fume hood, using standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[13] It is classified as an irritant, and contact with skin and eyes should be avoided.[4][14] In case of contact, rinse the affected area with plenty of water.[13] The parent compound, 9H-Carbazole, is suspected of causing cancer, and appropriate precautions should be taken to avoid dust inhalation and exposure.[4][15]

Conclusion

9H-carbazole-3-carbaldehyde is more than a simple chemical; it is a strategic gateway to a vast chemical space of high-value compounds. Its robust and scalable synthesis, combined with the versatility of its aldehyde functional group, cements its role as an indispensable building block for innovation. For professionals in drug discovery, it provides a validated starting point for developing novel therapeutics targeting a range of diseases. For materials scientists, it is a foundational component for creating the next generation of organic electronics and photofunctional materials. A thorough grasp of its properties and reactivity is essential for unlocking its full potential.

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